

Introduction: The Strategic Value of Polysubstituted Heterocycles

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Compound of Interest

Compound Name: *4-Bromo-5-iodofuran-2-carboxylic acid*
CAS No.: *19303-42-5*
Cat. No.: *B6287099*

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In the landscape of modern drug discovery and materials science, heterocyclic compounds form the bedrock of molecular design. Among these, the furan-2-carboxylic acid scaffold is a privileged structure, derived from renewable biomass and serving as a versatile precursor for a myriad of high-value chemicals. The strategic introduction of halogen atoms onto the furan ring dramatically alters its electronic properties and provides synthetic handles for elaborate molecular construction.

This guide focuses on the unique chemical properties of **4-Bromo-5-iodofuran-2-carboxylic acid**, a highly functionalized and synthetically potent building block. The presence of a carboxylic acid, a bromine atom, and an iodine atom on a single furan ring creates a molecule with distinct, addressable reactive sites. This document provides researchers, scientists, and drug development professionals with a comprehensive understanding of its core chemical characteristics, a plausible synthetic pathway, its nuanced reactivity, and its potential as a strategic intermediate in complex molecule synthesis.

Part 1: Physicochemical and Spectroscopic Profile

While specific experimental data for **4-Bromo-5-iodofuran-2-carboxylic acid** is not widely published, its properties can be reliably predicted based on well-characterized analogs such as 4,5-dibromofuran-2-carboxylic acid.

Data Summary: Core Chemical Properties

Property	Predicted/Analog-Based Value	Rationale & Commentary
Molecular Formula	C ₅ H ₂ BrIO ₃	---
Molecular Weight	316.88 g/mol	---
IUPAC Name	4-Bromo-5-iodofuran-2-carboxylic acid	---
CAS Number	Not assigned.	This compound is likely a specialized intermediate not yet broadly cataloged.
Physical Form	Expected to be a solid at room temperature.	Based on related di-halogenated furan carboxylic acids like 4,5-dibromofuran-2-carboxylic acid (mp 169-173 °C).
Solubility	Sparingly soluble in water; soluble in polar organic solvents (e.g., DMSO, DMF, Methanol, Ethyl Acetate).	The carboxylic acid group imparts some polarity, but the halogenated aromatic ring reduces aqueous solubility.
Acidity (pKa)	Predicted to be a stronger acid than 2-furoic acid (pKa ~3.16).	The two strongly electron-withdrawing halogen atoms (Br and I) stabilize the conjugate base (carboxylate anion), increasing acidity.

Spectroscopic Elucidation

The structural identity of **4-Bromo-5-iodofuran-2-carboxylic acid** can be unequivocally confirmed through a combination of spectroscopic techniques. The following data are predicted

based on established principles and data from analogous structures.

Table 2: Predicted Spectroscopic Data

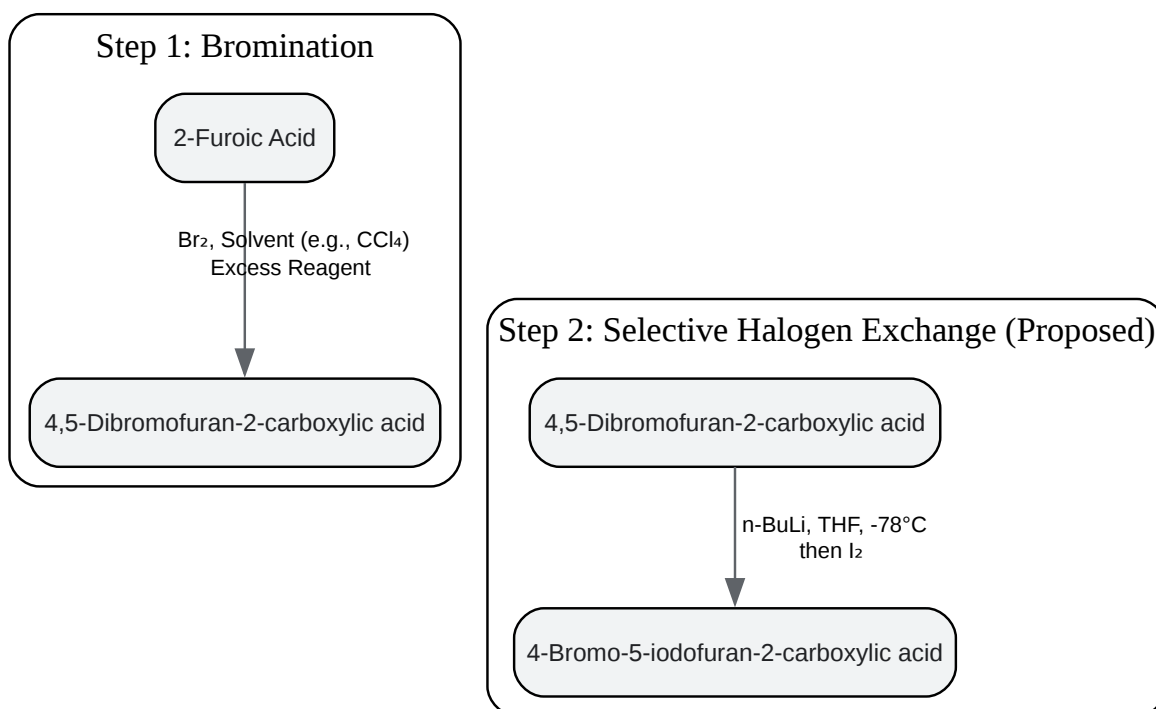
Technique	Predicted Observations
^1H NMR (DMSO- d_6)	~7.5-7.8 ppm (s, 1H, H-3); ~13.0-14.0 ppm (br s, 1H, -COOH)
^{13}C NMR (DMSO- d_6)	~160-165 ppm (C=O); ~145-150 ppm (C2); ~120-125 ppm (C3); ~110-115 ppm (C4-Br); ~80-85 ppm (C5-I)
Infrared (IR)	~2500-3300 cm^{-1} (broad, O-H stretch); ~1700-1730 cm^{-1} (strong, C=O stretch); ~1200-1300 cm^{-1} (C-O stretch)
Mass Spec. (MS)	Isotopic pattern for one Br atom ($^{79}\text{Br}/^{81}\text{Br} \approx 1:1$) and one I atom (^{127}I , monoisotopic).

Part 2: Synthesis and Purification

A direct, published synthesis for **4-Bromo-5-iodofuran-2-carboxylic acid** is not readily available. However, a robust synthetic strategy can be designed based on established methodologies for the halogenation of furan rings. The key challenge lies in the selective and sequential introduction of bromine and iodine.

Proposed Synthetic Workflow

The most logical approach begins with the regioselective halogenation of 2-furoic acid. The electron-withdrawing carboxylic acid group deactivates the furan ring but directs incoming electrophiles primarily to the C5 position.



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Caption: Proposed two-step synthesis of the target compound.

Experimental Protocol: A Plausible Synthesis

Step 1: Synthesis of 4,5-Dibromofuran-2-carboxylic acid

- **Reaction Setup:** In a three-necked flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, dissolve 2-furoic acid (1 eq.) in a suitable solvent such as carbon tetrachloride or glacial acetic acid.
- **Bromine Addition:** Slowly add bromine (2.2-2.5 eq.) to the solution via the dropping funnel. The reaction is exothermic and should be controlled with an ice bath if necessary.
- **Reaction:** Heat the mixture to a moderate temperature (e.g., 45-50°C) and stir for 24 hours, or until TLC analysis indicates consumption of the starting material.

- **Workup:** Cool the reaction mixture. Quench any excess bromine by adding a saturated solution of sodium thiosulfate until the orange color disappears.
- **Isolation:** If a precipitate forms, collect it by filtration. If not, extract the product into an organic solvent like ethyl acetate. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Recrystallize the crude solid from an appropriate solvent system (e.g., ethanol/water) to yield pure 4,5-dibromofuran-2-carboxylic acid.

Step 2: Proposed Synthesis of **4-Bromo-5-iodofuran-2-carboxylic acid** via Halogen-Metal Exchange

Causality: The C-Br bond at the C5 position (alpha to the oxygen) is generally more reactive towards lithiation than the C-Br bond at the C4 position. This differential reactivity can be exploited for selective functionalization.

- **Reaction Setup:** Under an inert atmosphere (Argon or Nitrogen), dissolve 4,5-dibromofuran-2-carboxylic acid (1 eq.) in anhydrous tetrahydrofuran (THF) in a flask cooled to -78°C (dry ice/acetone bath).
- **Lithiation:** Slowly add n-butyllithium (n-BuLi) (1.1 eq.) dropwise, maintaining the temperature at -78°C. The solution will likely change color. Stir for 1 hour. Note: n-BuLi will also deprotonate the carboxylic acid, so a total of 2.2 equivalents may be required.
- **Iodination:** In a separate flask, prepare a solution of iodine (I₂) (1.2 eq.) in anhydrous THF. Add this iodine solution dropwise to the lithiated intermediate at -78°C.
- **Quenching and Workup:** Allow the reaction to slowly warm to room temperature. Quench by adding a saturated solution of sodium thiosulfate, followed by acidification with 1M HCl.
- **Isolation and Purification:** Extract the product with ethyl acetate. Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate. The crude product should be purified by column chromatography (silica gel) to separate the desired product from starting material and any potential byproducts.

Part 3: Chemical Reactivity and Mechanistic Insights

The synthetic utility of **4-Bromo-5-iodofuran-2-carboxylic acid** stems from the distinct reactivity of its three functional groups.

Caption: Key reactive sites on the molecule.

- **Carboxylic Acid Group (Site A):** This group undergoes standard transformations. It can be converted to esters, amides, or acyl chlorides. The electron-withdrawing nature of the halogens increases the electrophilicity of the carbonyl carbon, potentially facilitating nucleophilic acyl substitution reactions. The carboxylic acid moiety is a critical pharmacophore in many drugs, but it can also be a liability, leading medicinal chemists to explore bioisosteric replacements to improve properties like membrane permeability or metabolic stability.
- **Carbon-Iodine Bond (Site B):** The C-I bond is the most reactive site for metal-catalyzed cross-coupling reactions. It is weaker and more polarizable than the C-Br bond, allowing it to readily undergo oxidative addition to a low-valent metal catalyst (e.g., Pd(0)). This enables highly selective Suzuki, Sonogashira, Heck, or Stille couplings at the C5 position while leaving the C-Br bond intact.
- **Carbon-Bromine Bond (Site C):** The C-Br bond is significantly less reactive in palladium-catalyzed cross-coupling reactions compared to the C-I bond. This "orthogonal" reactivity is a powerful tool. After selectively functionalizing the C5 position, a chemist can then change the reaction conditions (e.g., use a different catalyst/ligand system, higher temperature) to engage the C-Br bond in a second, different cross-coupling reaction.

Part 4: Applications in Research and Drug Development

The true value of **4-Bromo-5-iodofuran-2-carboxylic acid** lies in its capacity as a sequential functionalization platform.

- **Scaffold Decoration:** In drug development, this molecule allows for the systematic and site-selective introduction of different molecular fragments. For example, a Suzuki coupling at C5

could introduce an aromatic ring to probe a hydrophobic pocket in a protein target, while a subsequent Sonogashira coupling at C4 could add a rigid alkynyl linker to reach an adjacent binding site. This stepwise approach is invaluable for structure-activity relationship (SAR) studies.

- **Synthesis of Bioactive Molecules:** Halogenated furanones and related structures have demonstrated significant biological activity. For instance, brominated furanones are known to act as quorum-sensing antagonists, which can disrupt bacterial communication and inhibit processes like biofilm formation. This scaffold provides a direct route to novel analogs for antimicrobial research.
- **Fragment-Based Drug Discovery (FBDD):** As a small, rigid, and highly functionalized molecule, it is an ideal candidate for FBDD libraries. The different reactive handles allow fragments to be "grown" in multiple vectors to optimize binding interactions with a biological target.

Part 5: Safety and Handling

- **Hazard Profile:** Based on analogous compounds like 4,5-dibromofuran-2-carboxylic acid, this chemical should be treated as harmful if swallowed and a cause of skin and serious eye irritation.
- **Personal Protective Equipment (PPE):** Always handle this compound in a certified fume hood. Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.

Conclusion

4-Bromo-5-iodofuran-2-carboxylic acid represents a sophisticated and powerful tool for the modern synthetic chemist. Its defining feature is the orthogonal reactivity of its C-I and C-Br bonds, which, combined with the versatility of the carboxylic acid group, enables the controlled, stepwise construction of complex molecular architectures. While its direct synthesis presents a moderate challenge, the potential payoff in the fields of medicinal chemistry, agrochemicals, and materials science makes it a highly valuable, albeit specialized, synthetic intermediate.

This guide provides the foundational knowledge for researchers to harness the unique chemical properties of this versatile building block.

References

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